

Cox-2-IN-16 COX-2 vs COX-1 selectivity profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cox-2-IN-16

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Pharmacological Profile of Cox-2-IN-16

The table below summarizes the key quantitative data for **Cox-2-IN-16** as reported in a 2018 study [1]:

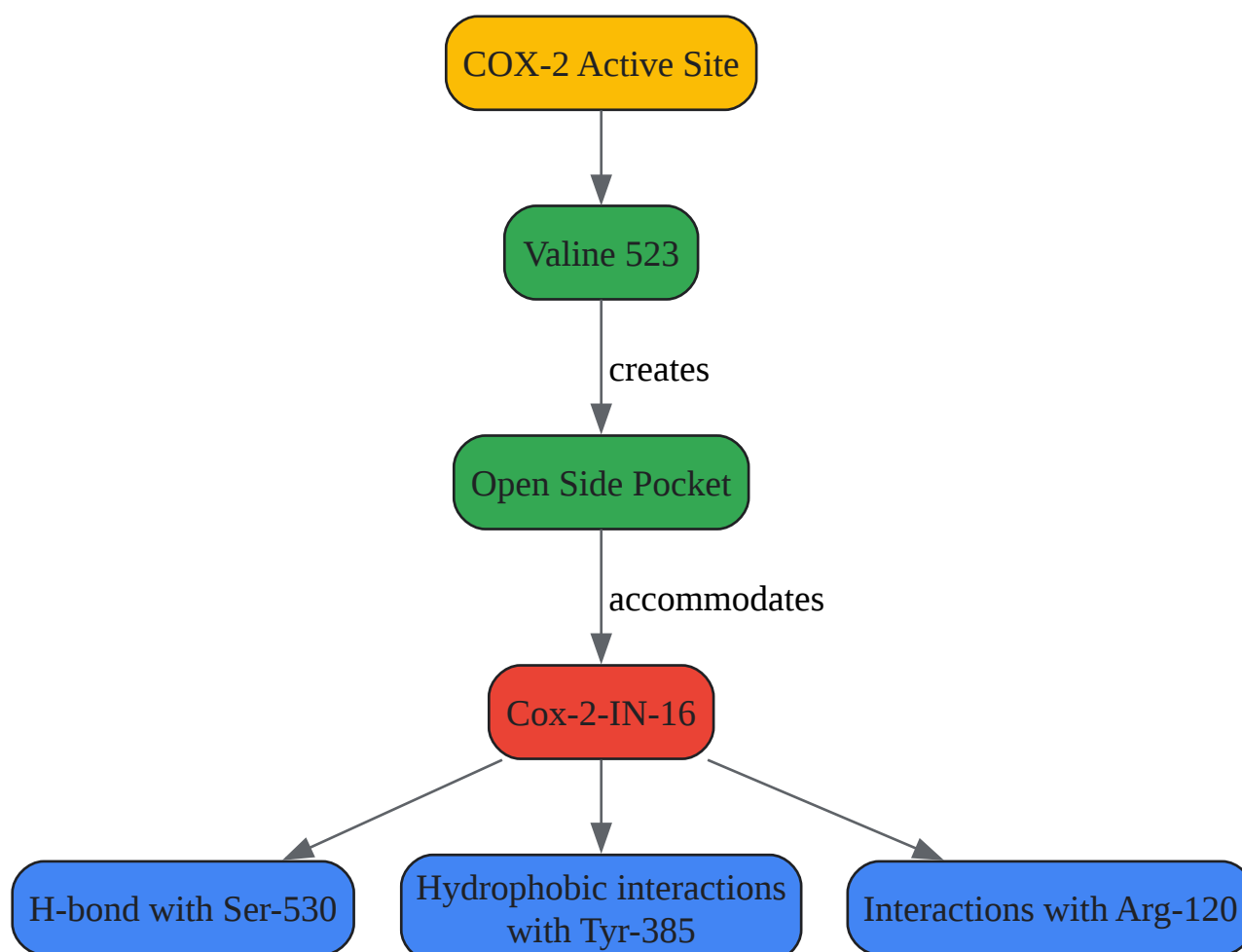
Parameter	Value	Experimental Conditions / Notes
COX-2 IC ₅₀	0.6 nM	In vitro enzyme inhibition assay.
COX-1 IC ₅₀	1.0 µM	In vitro enzyme inhibition assay.
Selectivity Index (COX-2/COX-1)	1666	Ratio of IC ₅₀ values (COX-1/COX-2).
Maximum Tolerated Dose (MTD)	2000 mg/kg	Single oral dose in rats; no observed toxicity.
Plasma Half-life (t _{1/2})	7.5 hours	Pharmacokinetic profile in rats.
In Vivo Efficacy (Analgesia)	50% reversal	At 10 mg/kg in acetic acid-induced model in rats.
In Vivo Efficacy (Inflammation)	25% inhibition	At 10 mg/kg in carrageenan-induced inflammation in rats.

Structural Basis for COX-2 Selectivity

The high selectivity of **Cox-2-IN-16** arises from its specific interactions within the larger active site of the COX-2 enzyme [2] [1].

- **Key Interaction with Ser-530:** The hydroxyl group on the compound's linker forms a hydrogen bond with the **Ser-530** residue in the COX-2 active site. This serine is crucial as it is also the site of acetylation by aspirin, and this interaction helps anchor the inhibitor [2] [1].
- **Hydrophobic Interactions in the Active Site:** The molecule's **acridone moiety** engages in significant π - π and hydrophobic interactions with **Tyr-385**, a key residue in the COX-2 catalytic cycle. Additionally, its **pyrimidine group** interacts with **Arg-120** at the entrance of the active site pocket [1].
- **Critical Val/Ile Difference:** The primary structural difference between COX-1 and COX-2 is a **single amino acid**: COX-1 has a bulkier isoleucine at position 523, while COX-2 has a valine. This difference creates a **secondary side pocket** in COX-2 that is accessible to selective inhibitors like **Cox-2-IN-16** but sterically hindered in COX-1 [2] [3].

The following diagram illustrates the core mechanism of its selectivity.



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Experimental Protocols for Key Assays

For fellow researchers seeking to replicate or build upon these findings, here are the core methodologies used to characterize **Cox-2-IN-16** [1].

In Vitro COX-1 and COX-2 Enzyme Inhibition Assay

This standard assay measures the direct inhibition of the cyclooxygenase enzymes.

- **Procedure:** Purified human COX-1 (from ram seminal vesicles) or human COX-2 (recombinant, expressed in SF-9 insect cells) is pre-incubated with the test compound for 20 minutes at 25°C. The reaction is initiated by adding [1-¹⁴C]-arachidonic acid. After a 30-second incubation at 37°C, the reaction is stopped, and the radiolabeled prostaglandin products are extracted and quantified to determine the remaining enzyme activity.
- **Data Analysis:** The IC₅₀ value (concentration causing 50% enzyme inhibition) is calculated from dose-response curves. The selectivity index is the ratio of the COX-1 IC₅₀ to the COX-2 IC₅₀ [1].

Isothermal Titration Calorimetry (ITC)

ITC was used to rigorously characterize the binding interaction between **Cox-2-IN-16** and the COX-2 protein.

- **Procedure:** A solution of the COX-2 enzyme is placed in the sample cell. A solution of **Cox-2-IN-16** is loaded into the syringe and injected into the protein solution in a series of aliquots. The heat released or absorbed with each injection is measured with high precision.
- **Data Analysis:** The data from the titration is fit to a binding model to determine the **association constant (K_a)**, **enthalpy change (ΔH)**, **entropy change (ΔS)**, and the **stoichiometry (n)** of the binding interaction [1].

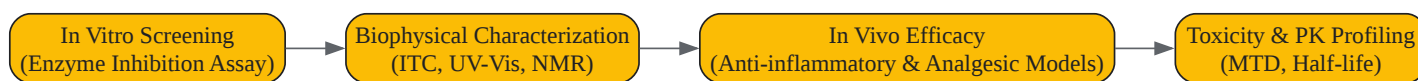
In Vivo Anti-inflammatory and Analgesic Efficacy

The compound's activity in a whole organism was tested using standard rodent models.

- **Carrageenan-Induced Paw Inflammation:** Inflammation is induced in rats by injecting carrageenan into the sub-plantar region of a hind paw. The test compound is administered (e.g., orally), and the reduction in paw edema (swelling) is measured over time with a plethysmometer.

- **Acetic Acid-Induced Writhing (Analgesia):** An irritant like acetic acid is injected intraperitoneally in mice or rats, causing a characteristic "writhing" response. The test compound is administered prior, and the reduction in the number of writhes is recorded, indicating analgesic efficacy [1].

The experimental workflow for its characterization is as follows.



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Research Context and Implications

- **Safety Profile:** The high selectivity for COX-2 is designed to avoid the gastrointestinal toxicity (e.g., ulcers, bleeding) associated with the inhibition of constitutively expressed COX-1, which is responsible for protecting the gastric mucosa [2] [4].
- **Research Significance:** **Cox-2-IN-16** represents a successful case of rational drug design. The study combined computational docking, synthetic chemistry, and a multi-faceted experimental approach (biophysical, in vitro, in vivo) to develop a highly potent and selective lead compound [1].
- **Beyond Inflammation:** The role of COX-2 extends beyond inflammation to pathologies like cancer and neurodegenerative diseases (Alzheimer's, Parkinson's) [2] [5] [6]. The **apoptosis-inducing effects of COX-2 inhibitors** in cancer cells are an area of active investigation, though evidence suggests some effects may be independent of COX-2 inhibition itself [6].

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